

# How to prevent tackiness in Eudragit L 30D-55 film coatings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eudragit L 30D

Cat. No.: B1584308

[Get Quote](#)

## Technical Support Center: Eudragit L 30D-55 Film Coatings

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in preventing and resolving tackiness issues encountered during the film coating process with **Eudragit L 30D-55**.

## Troubleshooting Guide: Tackiness in Eudragit L 30D-55 Films

This guide provides a systematic approach to diagnosing and resolving film tackiness.

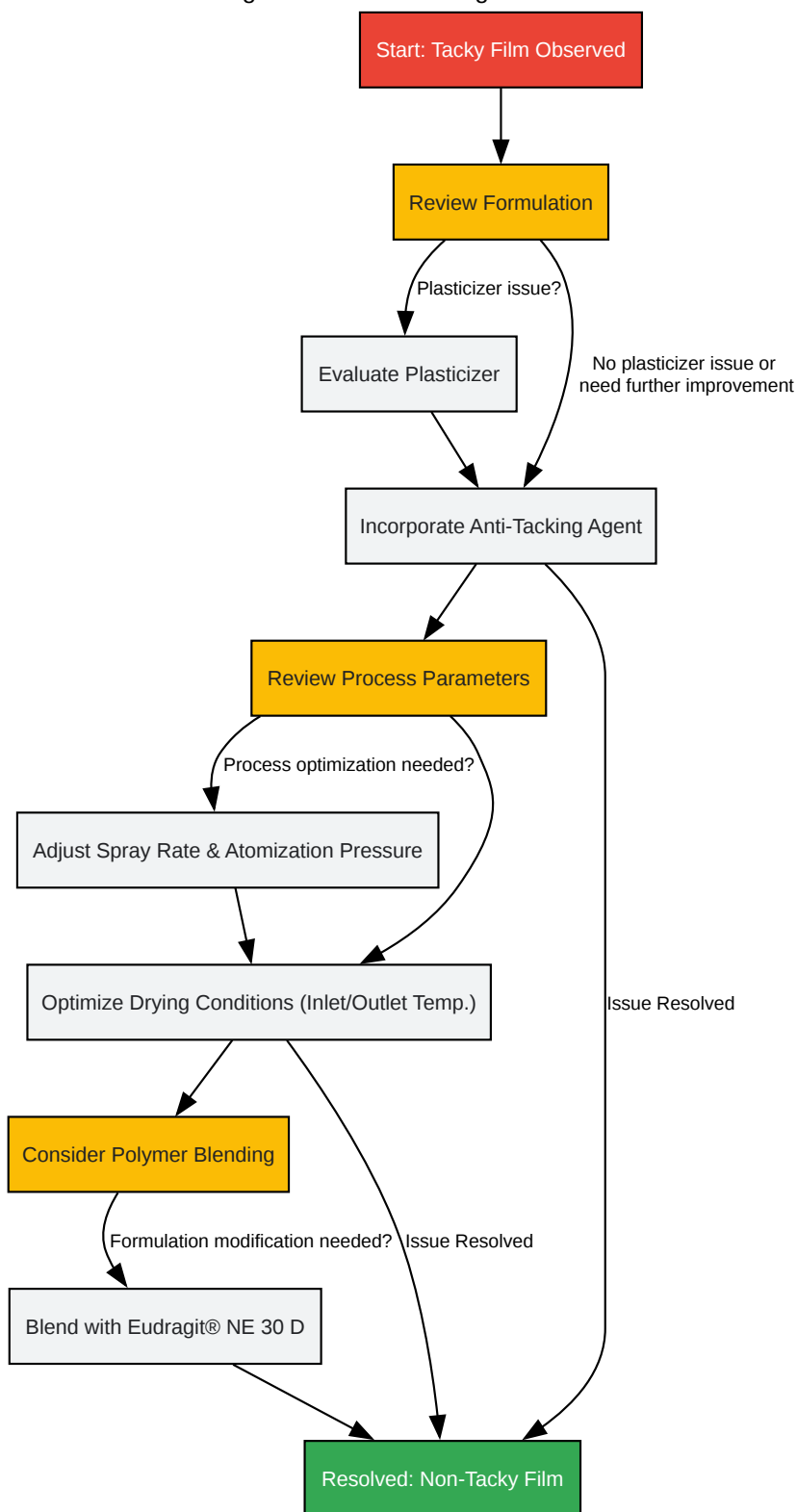
Question: My **Eudragit L 30D-55** coated tablets/pellets are sticking together. What are the potential causes and how can I fix this?

Answer:

Tackiness in **Eudragit L 30D-55** film coatings is a common issue that can arise from several formulation and process-related factors. The primary cause is often related to the polymer's glass transition temperature ( $T_g$ ) being close to or below the processing or storage temperature, leading to a soft and sticky film.

Below is a step-by-step troubleshooting workflow to identify and address the root cause of tackiness.

Troubleshooting Workflow for Eudragit L 30D-55 Tackiness



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for addressing tackiness in **Eudragit L 30D-55** film coatings.

#### 1. Formulation Review:

- **Plasticizer Selection and Concentration:** The type and amount of plasticizer are critical. While plasticizers are necessary to reduce the film's minimum film-forming temperature (MFFT), excessive amounts can lead to a soft and tacky film. Triethyl citrate (TEC) is a commonly used plasticizer for **Eudragit L 30D-55**.
- **Anti-Tacking Agents:** The absence or insufficient amount of an anti-tacking agent is a frequent cause of tackiness. These agents create a physical barrier on the film surface, reducing contact and adhesion.

#### 2. Process Parameter Optimization:

- **Inlet and Outlet Temperatures:** Inadequate drying can leave residual moisture or solvent in the film, contributing to tackiness. Ensure that the inlet and outlet temperatures are optimized for efficient evaporation without causing damage to the product.
- **Spray Rate and Atomization Pressure:** A high spray rate can lead to overwetting of the tablet bed, increasing the likelihood of tackiness and agglomeration. Conversely, low atomization pressure can result in larger droplets and uneven drying.

## Frequently Asked Questions (FAQs)

Q1: What are the most effective anti-tacking agents for **Eudragit L 30D-55**?

A1: Several anti-tacking agents have proven effective in reducing the tackiness of **Eudragit L 30D-55** film coatings. Commonly used agents include:

- **Talc:** A widely used anti-tacking agent, typically used in concentrations ranging from 25% to 100% of the dry polymer weight.<sup>[1]</sup> However, high concentrations can lead to issues like sedimentation in the spray lines.<sup>[1]</sup>

- Glyceryl Monostearate (GMS): Found to be superior to talc in some cases and can be effective at lower concentrations.[1]
- Colloidal Silicon Dioxide (Aerosil®): Can be used as a glidant and anti-tacking agent.[1]
- Magnesium Stearate: Another option for reducing film tackiness.[1]

Blending polymers can also mitigate tackiness. For instance, blending Eudragit NE 30 D with **Eudragit L 30D-55** has been shown to produce a less tacky film coating.[2]

Q2: How does the concentration of plasticizer affect film tackiness?

A2: The concentration of the plasticizer directly influences the film's properties. A higher concentration of plasticizer will further decrease the glass transition temperature ( $T_g$ ) of the polymer, making the film softer and more flexible. While this is desirable for film formation, excessive plasticization can lower the  $T_g$  to a point where the film becomes tacky at ambient or processing temperatures. It is crucial to find an optimal concentration that ensures good film formation without inducing tackiness. For **Eudragit L 30D-55**, a common plasticizer is triethyl citrate (TEC).

Q3: Can process conditions in the fluid bed coater contribute to tackiness?

A3: Yes, process parameters play a significant role. Over-wetting of the pellets or tablets during the coating process is a major contributor to tackiness and agglomeration. This can be caused by:

- High Spray Rate: Delivering too much coating solution at once.
- Low Inlet Air Temperature: Insufficient heat to evaporate the water from the coating dispersion.
- Low Atomization Pressure: Resulting in larger droplets that do not dry as quickly.

Optimizing these parameters is essential to ensure that the coating is adequately dried as it is applied.

Q4: Are there any alternative strategies to reduce tackiness besides using anti-tacking agents?

A4: Yes, one effective strategy is to blend **Eudragit L 30D-55** with another polymer. For example, incorporating Eudragit® NE 30 D, which has a low glass transition temperature, can result in a less tacky film and prevent agglomeration of pellets during coating and storage.[2] This approach can also improve the long-term stability of the coated dosage form.[2]

## Quantitative Data Summary

The following table summarizes typical concentrations of plasticizers and anti-tacking agents used in **Eudragit L 30D-55** formulations to mitigate tackiness.

Component	Type	Concentration (% w/w of dry polymer)	Reference
Plasticizer	Triethyl Citrate (TEC)	10 - 20%	[3][4]
Anti-tacking Agent	Talc	25 - 100%	[1]
Anti-tacking Agent	Glyceryl Monostearate (GMS)	5 - 30%	[1]
Anti-tacking Agent	Colloidal Silicon Dioxide	Varies	[1]
Polymer Blend	Eudragit NE 30 D	Ratio dependent (e.g., 5:1 with Eudragit L 30D-55)	[2]

## Experimental Protocols

### Protocol 1: Evaluation of Film Tackiness by Peel Test

This method quantifies the force required to separate two layers of the film coating.

#### Methodology:

- Film Preparation: Cast the **Eudragit L 30D-55** formulation (with and without anti-tacking agents/plasticizer variations) onto a flat, non-stick surface (e.g., Teflon sheet) and allow it to dry completely to form a free film.

- **Sample Preparation:** Cut two identical strips of the cast film (e.g., 2 cm x 5 cm).
- **Contact:** Place the two film strips in contact with each other, coated side to coated side.
- **Pressure Application:** Apply a defined pressure (e.g., using a roller of a specific weight) for a set duration to ensure intimate contact.
- **Peel Test:** Secure the ends of the film strips in the grips of a texture analyzer or a universal testing machine.
- **Measurement:** Separate the strips at a constant speed (e.g., 10 mm/min) and record the force required to peel them apart. A higher peel force indicates greater tackiness.

#### Protocol 2: Assessment of Tackiness in a Fluid Bed Coater

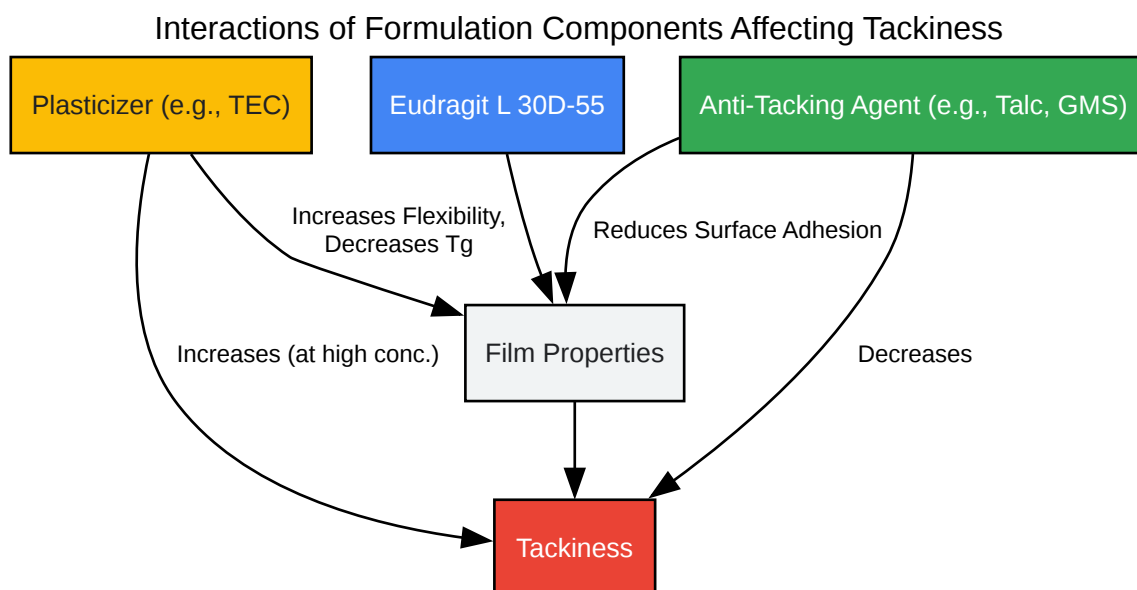
This protocol assesses the tendency of coated particles to agglomerate during the coating process.

##### Methodology:

- **Coating Process:** Perform the coating trial in a laboratory-scale fluid bed coater with the specified formulation and process parameters.
- **Sampling:** At regular intervals during the coating process, take samples of the coated pellets/tablets.
- **Visual Inspection:** Visually inspect the samples for any signs of agglomeration or sticking.
- **Sieve Analysis:** After the coating process is complete, perform a sieve analysis on the final product to quantify the percentage of agglomerates. An increase in the fraction of larger particles indicates a higher degree of tackiness-induced agglomeration.

## Visualization of Formulation Interactions

The interplay between formulation components is crucial in determining the final film properties. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Caption: Key formulation components and their influence on film tackiness.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Impact of Anti-tacking Agents on Properties of Gas-Entrapped Membrane and Effervescent Floating Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. stobec.com [stobec.com]
- 4. hrcak.srce.hr [hrcak.srce.hr]
- To cite this document: BenchChem. [How to prevent tackiness in Eudragit L 30D-55 film coatings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584308#how-to-prevent-tackiness-in-eudragit-l-30d-55-film-coatings]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)